

Yunnandaphninine G CAS number and molecular formula

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Compound of Interest

Compound Name: Yunnandaphninine G

Cat. No.: B12321359

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Yunnandaphninine G: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the currently available information on **Yunnandaphninine G**, a member of the complex family of Daphniphyllum alkaloids. While the complete biological profile of this specific compound remains largely uncharacterized in publicly accessible literature, this guide consolidates its fundamental chemical properties.

Core Compound Identification

A critical first step in the study of any natural product is its unambiguous identification. The following table summarizes the key identifiers for **Yunnandaphninine G**.

Parameter	Value
CAS Number	1042143-83-8
Molecular Formula	C ₃₀ H ₄₇ NO ₃
Molecular Weight	469.7 g/mol

Current State of Research

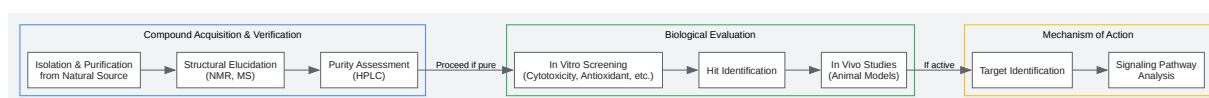
As of the date of this publication, detailed experimental data for **Yunnandaphninine G**, including comprehensive biological activity assays, specific experimental protocols, and elucidated signaling pathways, are not available in the public domain. Broader research into the *Daphniphyllum* genus of alkaloids suggests a range of potential biological activities, including cytotoxic, antioxidant, and vasorelaxant effects. However, it is crucial to note that these are general characteristics of the broader chemical class and have not been specifically demonstrated for **Yunnandaphninine G**.

Future Directions

The unique and complex structure of **Yunnandaphninine G**, like other *Daphniphyllum* alkaloids, presents a compelling case for further investigation. Future research endeavors would be necessary to:

- **Isolate and Characterize:** Perform detailed isolation and structural elucidation to confirm its chemical architecture and stereochemistry.
- **Biological Screening:** Conduct a comprehensive battery of in vitro and in vivo assays to determine its pharmacological profile. This would include, but not be limited to, cytotoxicity screens against various cancer cell lines, antioxidant capacity assays, and assessments of its effects on vascular tone.
- **Mechanism of Action Studies:** Upon identification of significant biological activity, subsequent studies would be required to delineate the underlying molecular mechanisms and identify specific cellular targets and signaling pathways.

The following logical workflow is proposed for future research initiatives focused on **Yunnandaphninine G**.



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Proposed Research Workflow for **Yunnandaphninine G**.

Due to the absence of specific experimental data for **Yunnandaphninine G**, this guide cannot provide detailed experimental protocols or signaling pathway diagrams at this time.

Researchers are encouraged to use the provided foundational data as a starting point for novel investigations into the potential therapeutic applications of this intriguing natural product.

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